

# Application Notes and Protocols for Deprotection of Oligonucleotides with tac-Protected Cytidine

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## Compound of Interest

Compound Name: *DMT-2'O-Methyl-rC(tac)*  
*Phosphoramidite*

Cat. No.: *B8092469*

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## Introduction

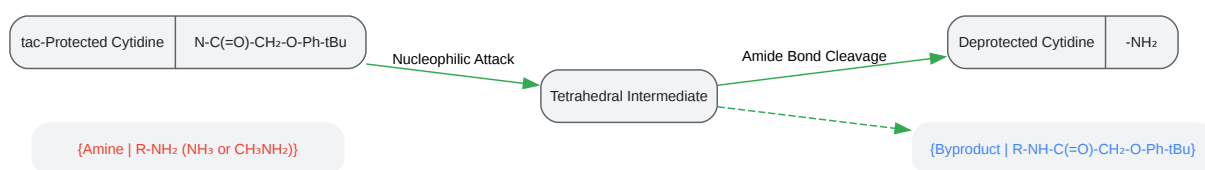
The tert-butylphenoxyacetyl (tac) protecting group offers a significant advantage in oligonucleotide synthesis due to its lability under mild basic conditions. This feature allows for rapid and efficient deprotection, which is particularly beneficial for the synthesis of oligonucleotides containing sensitive modifications. The use of tac-protected cytidine phosphoramidite streamlines the deprotection process, leading to high-purity and high-yield oligonucleotides.[1] This document provides detailed application notes and protocols for two common deprotection strategies for oligonucleotides synthesized with tac-protected cytidine: concentrated ammonium hydroxide and a mixture of ammonium hydroxide and methylamine (AMA).

The tac protecting group was developed to accelerate the deprotection step and enable the use of milder conditions compared to traditional protecting groups like isobutyryl.[1] This allows for greater flexibility in the synthesis of complex oligonucleotides.

## Deprotection Strategies and Mechanisms

The removal of the tac group from the exocyclic amine of cytidine is achieved through aminolysis. Both ammonium hydroxide and AMA act as nucleophiles that attack the carbonyl carbon of the acetyl group, leading to the cleavage of the amide bond and the release of the unprotected cytidine. The phenoxyacetic acid derivative is released as a byproduct.

Below is a diagram illustrating the general mechanism of amine-mediated deprotection of the tac group.



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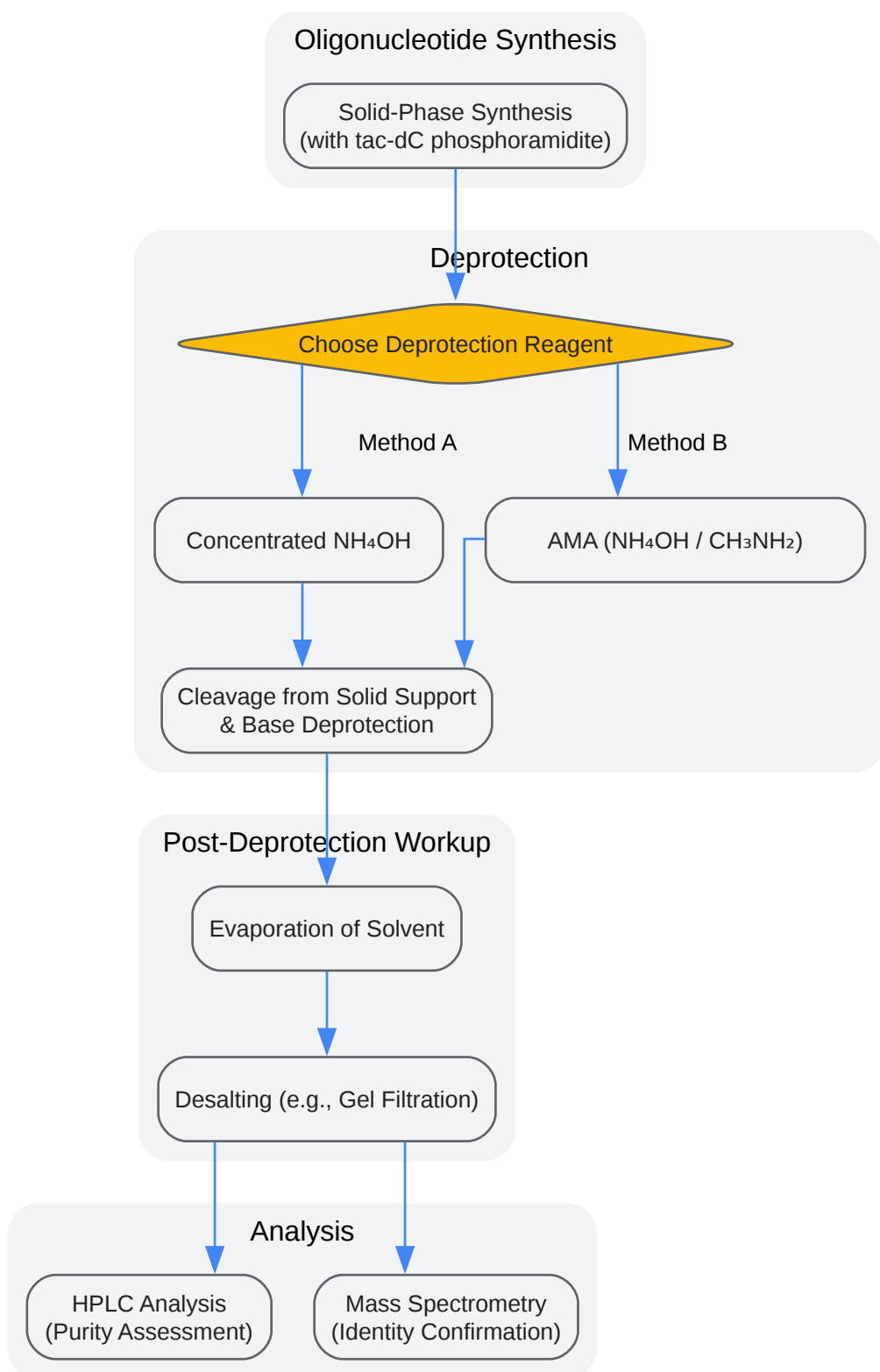
Caption: General mechanism of tac-group removal.

## Experimental Protocols

This section provides detailed protocols for the deprotection of oligonucleotides containing tac-protected cytidine using either concentrated ammonium hydroxide or AMA.

## Overall Deprotection Workflow

The general workflow for oligonucleotide deprotection and subsequent analysis is outlined below.



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## References

- 1. researchgate.net [researchgate.net]
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